

TMPTO biodegradability rate and environmental impact

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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TMPTO's Environmental Profile

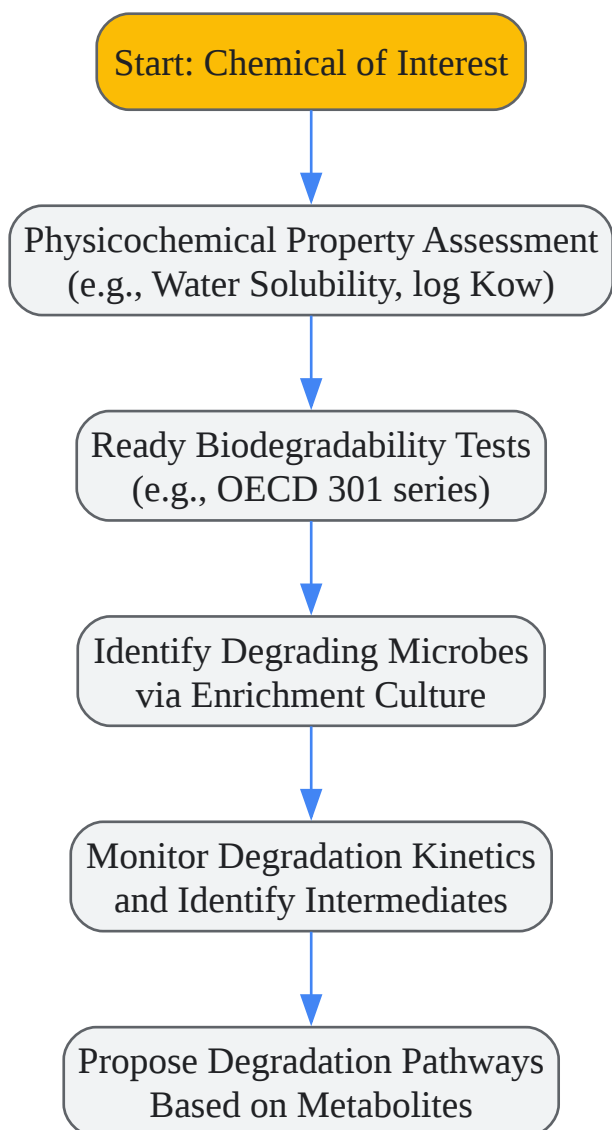
The table below summarizes the key findings from the search results regarding TMPTO's environmental characteristics:

Aspect	Summary of Available Information
Biodegradability	Described as biodegradable and having an eco-friendly nature [1].
Key Applications	Used in industrial lubricants, metalworking fluids, coatings, adhesives, plastics, and personal care products [1].
Driving Factors	Market growth is driven by its alignment with global sustainability trends and stringent environmental regulations [1].

Experimental Framework for Biodegradability Assessment

Although specific protocols for TMPTO were not found, the general workflow for assessing chemical biodegradability, synthesized from the search results, involves a structured process from initial property

assessment to advanced degradation pathway analysis.



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A general workflow for assessing chemical biodegradability, from initial property screening to pathway elucidation.

- **Physicochemical Property Assessment:** The process begins by determining key properties such as **water solubility**, **octanol-water partition coefficient (log Kow)**, and **vapor pressure**. These properties help predict the chemical's behavior and partitioning in the environment [2].
- **Ready Biodegradability Tests:** Standardized methods like the **OECD 301 series** are used for an initial screening. These tests determine if a chemical is "readily biodegradable" under aerobic conditions in a defined timeframe [3].

- **Identification of Degrading Microbes:** If the chemical is not readily biodegradable, investigation turns to microbial breakdown. This involves **enrichment cultures**, where microorganisms are isolated from contaminated sites and selected for their ability to use the chemical as a carbon source [4] [5].
- **Monitoring and Pathway Elucidation:** With a microbial consortium or pure strain in hand, researchers monitor the degradation rate and identify intermediate metabolites using techniques like **HPLC-MS/MS**. This data is used to propose catabolic pathways, which may involve reactions like **hydrolysis, dehalogenation, and hydroxylation** [4].

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To cite this document: Smolecule. [TMPTO biodegradability rate and environmental impact].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b725544#tmpto-biodegradability-rate-and-environmental-impact>]

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